"Trans-4-(benzyloxy)cyclohexanamine" CAS number and structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Trans-4-(benzyloxy)cyclohexanamine*
CAS No.:	*98454-39-8*
Cat. No.:	*B123723*

Get Quote

An In-Depth Technical Guide to **trans-4-(benzyloxy)cyclohexanamine**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **trans-4-(benzyloxy)cyclohexanamine**, a key intermediate in synthetic organic chemistry. Intended for researchers, scientists, and professionals in drug development, this document delves into the compound's core characteristics, synthesis, applications, and safety protocols, grounding all claims in authoritative sources.

Core Compound Identification and Physicochemical Properties

trans-4-(benzyloxy)cyclohexanamine is a disubstituted cyclohexane derivative featuring a primary amine and a benzyloxy ether. The trans stereochemistry, where the two substituents are on opposite faces of the cyclohexane ring, is crucial for its application in creating specific three-dimensional molecular architectures, particularly in medicinal chemistry.

© 2026 BenchChem. All rights reserved.

The benzyloxy group serves as a stable, protected form of a hydroxyl group. This protecting group is robust under a variety of reaction conditions, yet it can be readily cleaved via hydrogenolysis to unmask the alcohol, providing a versatile synthetic handle for further functionalization. The primary amine is a nucleophilic center and a common site for derivatization, such as amide bond formation or reductive amination.

Table 1: Physicochemical Properties of **trans-4-(benzyloxy)cyclohexanamine**

Property	Value	Source(s)
CAS Number	98454-39-8	[1][2][3]
Molecular Formula	$C_{13}H_{19}NO$	[1][4]
Molecular Weight	205.30 g/mol	[2][4]
Appearance	Yellow to Brown Sticky Oil or Solid	[1]
Purity	Typically ≥98%	[1][4]
Storage Temperature	Room temperature, inert atmosphere, keep in dark place	[1]
InChI Key	QEJZOTXVZFPSPN-JOCQHMNTSA-N	[1][5]

Chemical Structure:

Figure 1: 2D structure of **trans-4-(benzyloxy)cyclohexanamine**, illustrating the trans relationship between the amine and benzyloxy groups.

Synthesis and Stereochemical Considerations

The synthesis of trans-4-substituted cyclohexylamines is a common challenge in organic synthesis, where controlling the stereochemistry is paramount. While a specific documented synthesis for **trans-4-(benzyloxy)cyclohexanamine** is not readily available in peer-reviewed literature, a logical and field-proven approach can be constructed based on established methodologies for analogous compounds.[6][7]

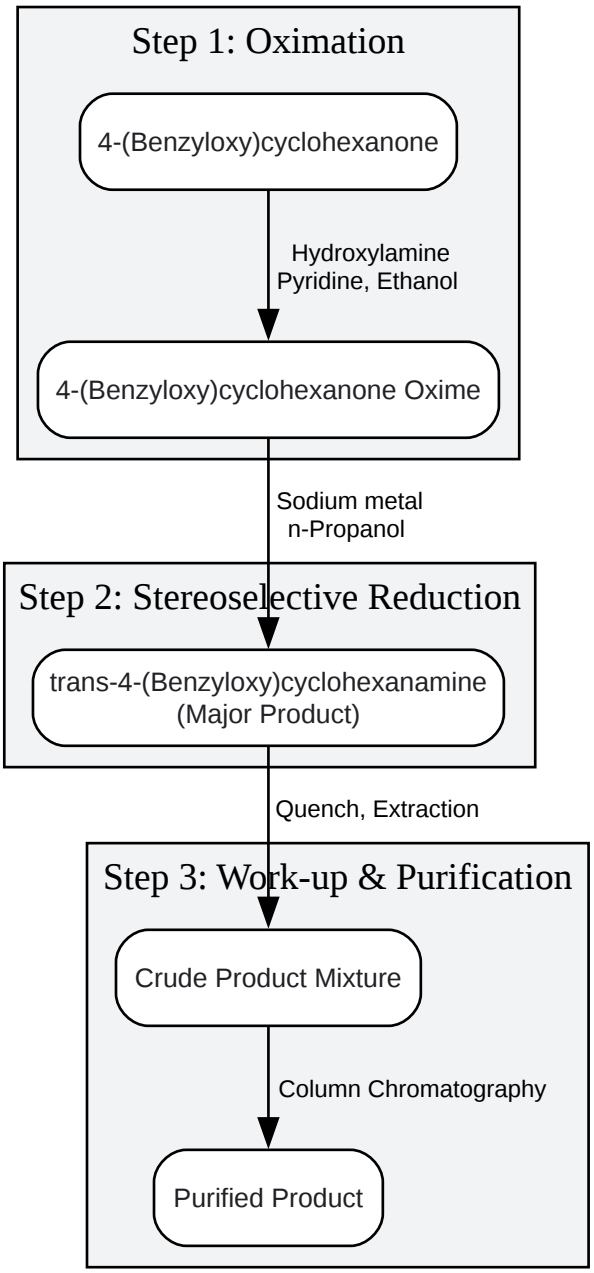
© 2026 BenchChem. All rights reserved.

A highly plausible route starts from 4-(benzyloxy)cyclohexanone. The key step is the stereoselective amination of the ketone. This can be achieved through reductive amination. However, achieving high trans-selectivity often requires a more nuanced approach, such as an oxime reduction or leveraging thermodynamic control.

Exemplary Synthetic Workflow

The following diagram outlines a logical, multi-step synthesis. The critical phase is the reduction of the intermediate oxime. Using dissolving metal reductions (e.g., sodium in alcohol) often favors the formation of the thermodynamically more stable equatorial amine, which corresponds to the trans product in this substitution pattern.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A plausible synthetic workflow for **trans-4-(benzyloxy)cyclohexanamine**.

Applications in Research and Drug Development

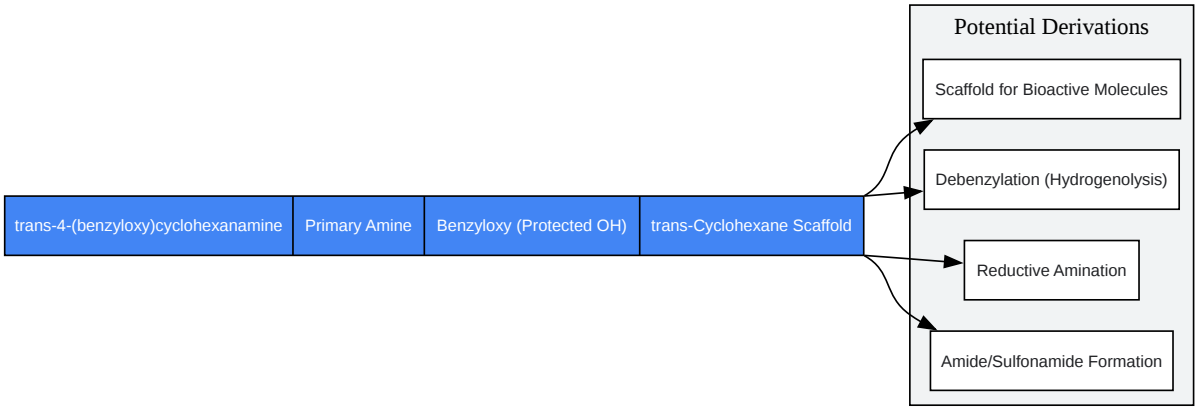
The true value of **trans-4-(benzyloxy)cyclohexanamine** lies in its role as a versatile building block. The rigid trans-1,4-cyclohexane scaffold is a common bioisostere for a phenyl ring,

© 2026 BenchChem. All rights reserved.

offering a saturated, three-dimensional alternative that can improve physicochemical properties such as solubility while maintaining a desirable vector for substituent placement.

Core Utility as a Synthetic Intermediate

The molecule's utility stems from its distinct functional handles, which can be addressed orthogonally.



Click to download full resolution via product page

Caption: Logical relationship between the structure and synthetic applications.

Relevance in Pharmaceutical Synthesis

Derivatives of trans-4-aminocyclohexanol are crucial components in modern pharmaceuticals. For instance, the core structure is found in inhibitors of Janus Kinases (JAK) and Rho-kinase, which are targets for inflammatory diseases and cardiovascular conditions, respectively.[8][9][10] Cariprazine, an antipsychotic drug, also features a trans-4-substituted cyclohexane-1-amine as a key structural element, highlighting the pharmaceutical industry's interest in this scaffold.[6] The benzyloxy derivative is an ideal precursor for these syntheses, allowing for the introduction of the amine and protected alcohol in a single, stereochemically defined building block.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: N-Acetylation

To illustrate its utility, this section provides a standard protocol for the N-acetylation of the primary amine, a fundamental transformation in organic synthesis.

Objective: To synthesize N-(trans-4-(benzyloxy)cyclohexyl)acetamide.

Materials:

- **trans-4-(benzyloxy)cyclohexanamine** (1.0 eq)
- Acetic anhydride (1.1 eq)
- Triethylamine (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- Dissolve **trans-4-(benzyloxy)cyclohexanamine** in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen).
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine to the stirred solution.
- Add acetic anhydride dropwise via syringe.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by slowly adding saturated aqueous $NaHCO_3$.

© 2026 BenchChem. All rights reserved.

- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous $MgSO_4$.
- Filter the mixture and concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude material by column chromatography (e.g., silica gel, eluting with a hexane/ethyl acetate gradient) to obtain the pure N-acetylated product.

Safety and Handling

trans-4-(benzyloxy)cyclohexanamine is an irritant and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

Table 2: GHS Hazard and Precautionary Statements

© 2026 BenchChem. All rights reserved.

Category	Code	Description	Source(s)
Pictogram	GHS07	Exclamation Mark	[1][2]
Signal Word	Warning	[1][2]	
Hazard Statements	H302	Harmful if swallowed.	[1][2][5]
H315	Causes skin irritation.	[1][2][5]	
H319	Causes serious eye irritation.	[1][2][5]	
H335	May cause respiratory irritation.	[1][2][5]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[1][2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][2]	

Handling Recommendations:

- Engineering Controls: Use in a chemical fume hood to minimize inhalation exposure.[11]
- Personal Protective Equipment: Wear nitrile gloves, safety goggles with side shields, and a lab coat.[12]
- Storage: Store in a tightly sealed container under an inert atmosphere, away from light and oxidizing agents.[1]
- Spill Response: Absorb spills with an inert material and dispose of as hazardous waste.[12]

© 2026 BenchChem. All rights reserved.

References

- Sigma-Aldrich. **trans-4-(Benzyloxy)cyclohexanamine** Product Page. [1][5]
- Labsolu. **trans-4-(Benzyloxy)cyclohexanamine** Product Page. [2]
- Fisher Scientific. **trans-4-(Benzyloxy)cyclohexanamine** Product Page. [4]
- Thermo Fisher Scientific. trans-4-(Benzyloxycarbonylamino)cyclohexylamine Product Page.
- Santa Cruz Biotechnology. **trans-4-(Benzyloxy)cyclohexanamine** Product Page. [3]
- Fisher Scientific. Safety Data Sheet for a related compound. [11]
- Merck. **TRANS-4-(BENZYLOXY)CYCLOHEXANAMINE** Product Page. [5]
- Valtris. Safety Data Sheet for Cyclohexylamine. [12]
- Sigma-Aldrich. **TRANS-4-(BENZYLOXY)CYCLOHEXANAMINE** (Fluorochem Partner).
- University of Greifswald. Combining ketoreductase and amine transaminase for 4-aminocyclohexanol synthesis. [8]
- Vértessy, L. et al. (2024). Transaminase-catalysis to produce trans-4-substituted cyclohexane-1-amines including a key intermediate towards cariprazine. Communications Chemistry. [6]
- Delgado, F. et al. (2014). Synthesis of cis- and trans-3-Aminocyclohexanols by Reduction of β-Enaminoketones. Molecules. [7]
- Google Patents. Novel synthesis process of trans-4-methylcyclohexylamine.
- Google Patents. Process for the preparation of trans-4-amino-1-cyclohexanecarboxilic acid and its derivatives. [9]
- CymitQuimica. trans-4-Methylcyclohexylamine Product Page.

© 2026 BenchChem. All rights reserved.

- Patsnap Eureka. Process for the preparation of trans-4-amino-1-cyclohexanecarboxilic acid and its derivatives. [10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. trans-4-(Benzyloxy)cyclohexanamine | 98454-39-8 [sigmaaldrich.com]
- 2. labsolu.ca [labsolu.ca]
- 3. scbt.com [scbt.com]
- 4. calpaclab.com [calpaclab.com]
- 5. TRANS-4-(BENZYLOXY)CYCLOHEXANAMINE | 98454-39-8 [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. epub.ub.uni-greifswald.de [epub.ub.uni-greifswald.de]
- 9. WO2017134212A1 - Process for the preparation of trans-4-amino-1-cyclohexanecarboxilic acid and its derivatives - Google Patents [patents.google.com]
- 10. Process for the preparation of trans-4-amino-1-cyclohexanecarboxilic acid and its derivatives - Eureka | Patsnap [eureka.patsnap.com]
- 11. fishersci.com [fishersci.com]
- 12. files.dep.state.pa.us [files.dep.state.pa.us]
- To cite this document: BenchChem. ["Trans-4-(benzyloxy)cyclohexanamine" CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123723/docs#trans-4-benzyloxy-cyclohexanamine-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.